

Evaluating the Purity of Commercial Usaramine N-oxide Standards: A Comparative Guide

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Compound of Interest

Compound Name: *Usaramine N-oxide*

Cat. No.: *B15584813*

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For Researchers, Scientists, and Drug Development Professionals

Usaramine N-oxide, a pyrrolizidine alkaloid N-oxide, is a critical reference standard for toxicological studies, metabolic research, and quality control in the food and pharmaceutical industries. The accuracy of research and the safety of consumer products often depend on the purity of these standards. This guide provides an objective comparison of commercially available **Usaramine N-oxide** standards, supported by established analytical methodologies, to aid researchers in selecting the most suitable materials for their work.

Comparison of Commercial Usaramine N-oxide Standards

The purity of a chemical standard is a critical parameter. While many suppliers market "high-purity" **Usaramine N-oxide**, the actual purity can vary. Below is a summary of publicly available purity data for **Usaramine N-oxide** from various commercial vendors. It is important to note that purity values can differ between batches, and researchers should always refer to the lot-specific Certificate of Analysis (CoA).

Supplier/Brand	Stated Purity	Analytical Method(s)	Potential Impurities to Consider
MedChemExpress	99.0% [1]	HPLC	Usaramine (free base), other related pyrrolizidine alkaloids and their N-oxides, residual solvents, water.
Molnova	98% [2]	HPLC	Usaramine (free base), other related pyrrolizidine alkaloids and their N-oxides, residual solvents, water.
Alfa Chemistry	98%+ [3]	Not specified	Usaramine (free base), other related pyrrolizidine alkaloids and their N-oxides, residual solvents, water.
BioCrick	>98% [4]	HPLC, MS, NMR	Usaramine (free base), other related pyrrolizidine alkaloids and their N-oxides, residual solvents, water.
Absin Bioscience Inc.	>98% [5]	Not specified	Usaramine (free base), other related pyrrolizidine alkaloids and their N-oxides, residual solvents, water.
Chengdu Biopurify Phytochemicals Ltd.	>98% [5]	Not specified	Usaramine (free base), other related

pyrrolizidine alkaloids
and their N-oxides,
residual solvents,
water.

Sigma-Aldrich
(phyproof®)

≥90.0% (HPLC)[6]

HPLC

Usaramine (free
base), other related
pyrrolizidine alkaloids
and their N-oxides,
residual solvents,
water, inorganic
impurities.[6]

Note: The potential impurities listed are based on general knowledge of pyrrolizidine alkaloid chemistry and are not necessarily confirmed for each specific product. The free base form, Usaramine, is a common potential impurity due to the potential for deoxygenation of the N-oxide. Cross-contamination with other pyrrolizidine alkaloids from the plant source is also a possibility.

Experimental Protocols for Purity Assessment

A comprehensive evaluation of **Usaramine N-oxide** purity involves a combination of chromatographic and spectroscopic techniques. The following protocols are based on established methods for the analysis of pyrrolizidine alkaloids and their N-oxides.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is suitable for quantifying the main component and detecting non-volatile impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector or, preferably, a mass spectrometer (LC-MS).
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.7 µm particle size) is commonly used.

- Mobile Phase: A gradient elution is typically employed.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - A typical gradient might start at 5-10% B, increasing to 95% B over 10-15 minutes.
- Flow Rate: 0.2-0.4 mL/min.
- Column Temperature: 25-40 °C.
- Detection:
 - UV: Monitoring at approximately 220 nm.
 - MS: Electrospray ionization (ESI) in positive mode is highly sensitive for detecting **Usaramine N-oxide** and related alkaloids.
- Sample Preparation:
 - Accurately weigh approximately 1 mg of the **Usaramine N-oxide** standard.
 - Dissolve in a suitable solvent, such as methanol or a mixture of methanol and water, to a final concentration of 100 µg/mL.
 - Filter the solution through a 0.22 µm syringe filter before injection.
- Quantification: Purity is calculated based on the area percentage of the main peak relative to the total area of all observed peaks in the chromatogram.

Identification and Structural Confirmation by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy

- Mass Spectrometry: High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-HRMS), can confirm the elemental composition of the main peak and

any detected impurities. Tandem mass spectrometry (MS/MS) can provide structural information by analyzing fragmentation patterns.

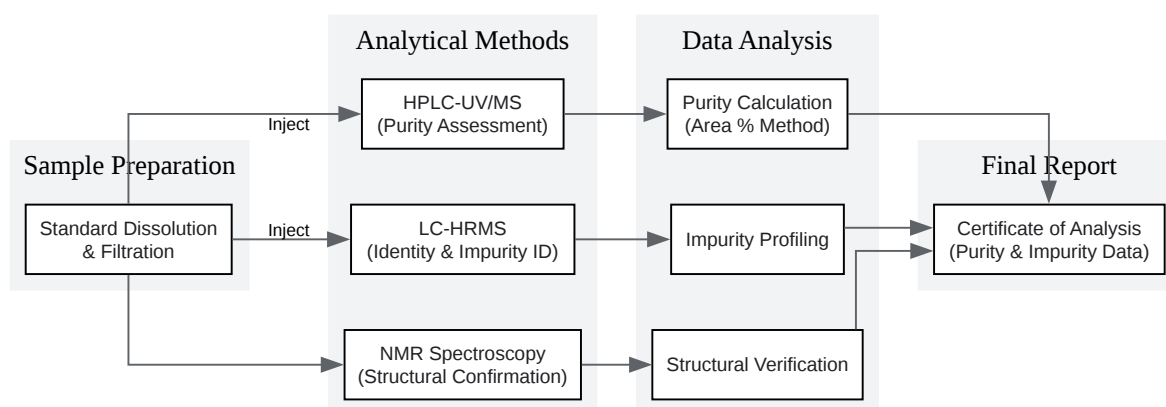
- NMR Spectroscopy: ^1H and ^{13}C NMR spectroscopy are powerful tools for confirming the chemical structure of **Usaramine N-oxide** and identifying any structural isomers or impurities present in significant amounts. The introduction of the N-oxide group leads to a downfield shift of neighboring protons and carbons compared to the parent amine.[7]

Analysis of Potential Impurities

- Usaramine (Free Base): The presence of the free base can be assessed by LC-MS, as it will have a different retention time and a distinct mass-to-charge ratio (m/z) compared to the N-oxide.
- Other Pyrrolizidine Alkaloids: A comprehensive analysis for other PAs and their N-oxides may require a targeted LC-MS/MS method using reference standards for other common PAs found in the source material (e.g., Senecio species).

Workflow for Purity Evaluation

The following diagram illustrates a typical workflow for the comprehensive purity assessment of a commercial **Usaramine N-oxide** standard.

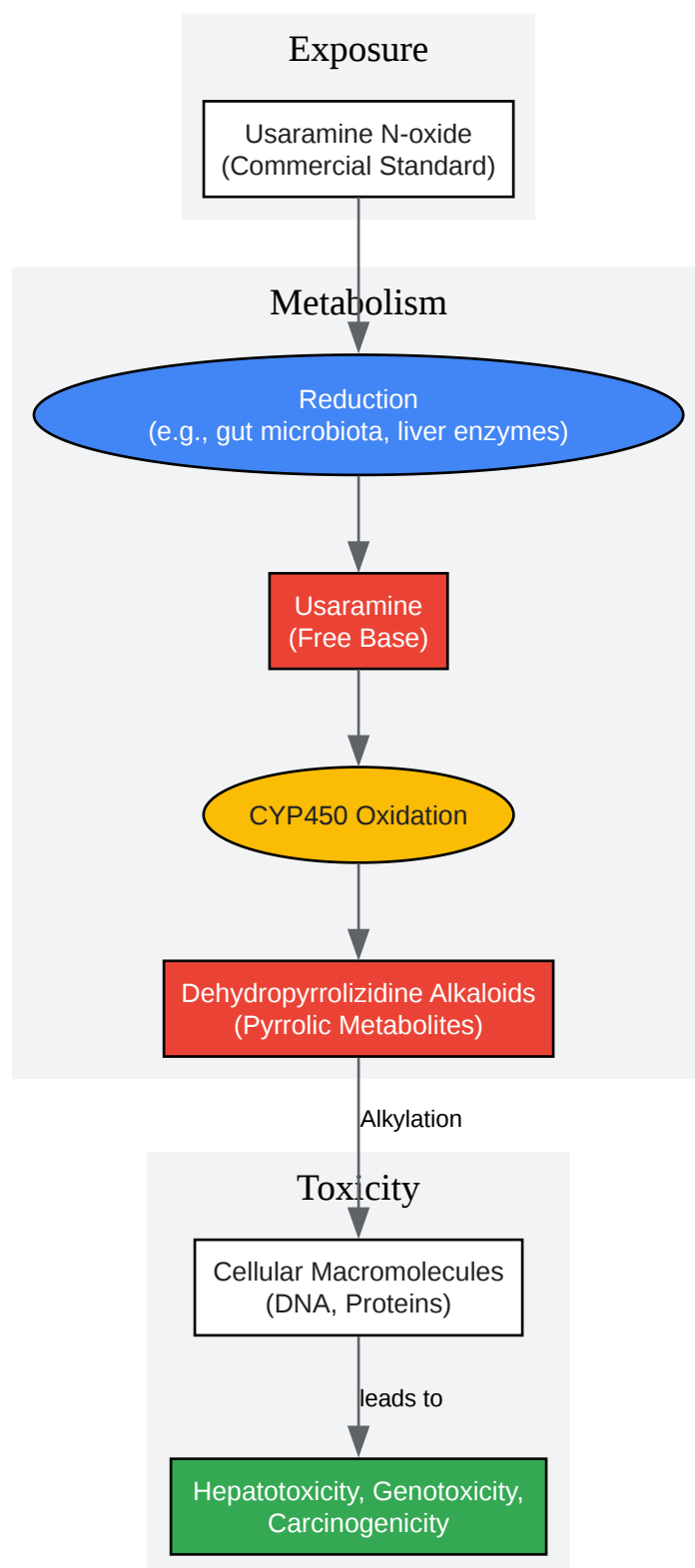


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Caption: Experimental workflow for the purity evaluation of **Usaramine N-oxide** standards.

Signaling Pathways and Logical Relationships

The primary relevance of **Usaramine N-oxide** purity in a biological context relates to its metabolic activation and subsequent toxicity. The N-oxide itself is generally considered less toxic than its corresponding free base, Usaramine. However, in vivo, **Usaramine N-oxide** can be reduced back to the toxic pyrrolizidine alkaloid.



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